

Application Notes and Protocols for Methoxy-X04 in Confocal Microscopy

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methoxy-X04 is a fluorescent probe that has become an invaluable tool for the detection and quantification of amyloid- β (A β) plaques, neurofibrillary tangles (NFTs), and cerebrovascular amyloid.[1][2][3] As a derivative of Congo red, **Methoxy-X04** is highly lipophilic, allowing it to readily cross the blood-brain barrier for in vivo imaging applications in animal models.[4][5] Its specific binding to the β -sheet conformation of amyloid fibrils results in a strong fluorescent signal, making it ideal for visualization with confocal and multiphoton microscopy. This document provides detailed application notes and protocols for the effective use of **Methoxy-X04** in neuroscience research and drug development.

Properties of Methoxy-X04

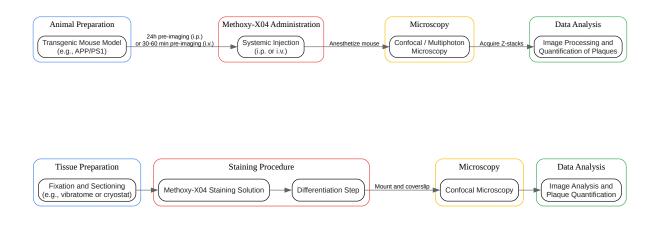
Methoxy-X04 exhibits several key properties that make it a superior probe for amyloid imaging. It possesses a high binding affinity for $A\beta$ fibrils and stains plaques and tangles with good specificity, resulting in high-contrast images with minimal background staining.



Property	Value	Reference
Molecular Weight	344.4 g/mol	
Formula	С23Н20О3	
Excitation Maximum (λex)	370 nm	
Emission Maximum (λem)	452 nm	-
In Vitro Binding Affinity (Ki) for Aβ fibrils	26.8 nM	
Solubility	Soluble to 100 mM in DMSO and 10 mM in ethanol	-
Storage	Store at +4°C	-

Experimental WorkflowsIn Vivo Imaging Workflow

The following diagram outlines the typical workflow for in vivo imaging of amyloid plaques in transgenic mouse models using **Methoxy-X04**.



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